

Application Notes and Protocols for FR260330 in DLD-1 Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FR260330

Cat. No.: B1672738

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Introduction

FR260330 is a potent and selective inhibitor of inducible nitric oxide synthase (iNOS), a key enzyme in the inflammatory process that is often upregulated in colorectal cancer. In the human colorectal adenocarcinoma cell line DLD-1, **FR260330** has been demonstrated to inhibit nitric oxide (NO) production, suggesting its potential as a therapeutic agent.^{[1][2][3]} These application notes provide a comprehensive guide for utilizing **FR260330** in DLD-1 cell culture, including its mechanism of action, protocols for key experiments, and expected outcomes.

DLD-1 cells are a well-characterized model for colorectal cancer research, known to express Toll-like receptor 4 (TLR4).^{[4][5]} Activation of TLR4 by ligands such as lipopolysaccharide (LPS) can trigger downstream signaling cascades, including the NF- κ B and MAPK pathways, leading to the expression of pro-inflammatory mediators like iNOS.^{[5][6]} **FR260330** is thought to exert its effects by preventing the dimerization of iNOS, a crucial step for its enzymatic activity.^{[1][2]}

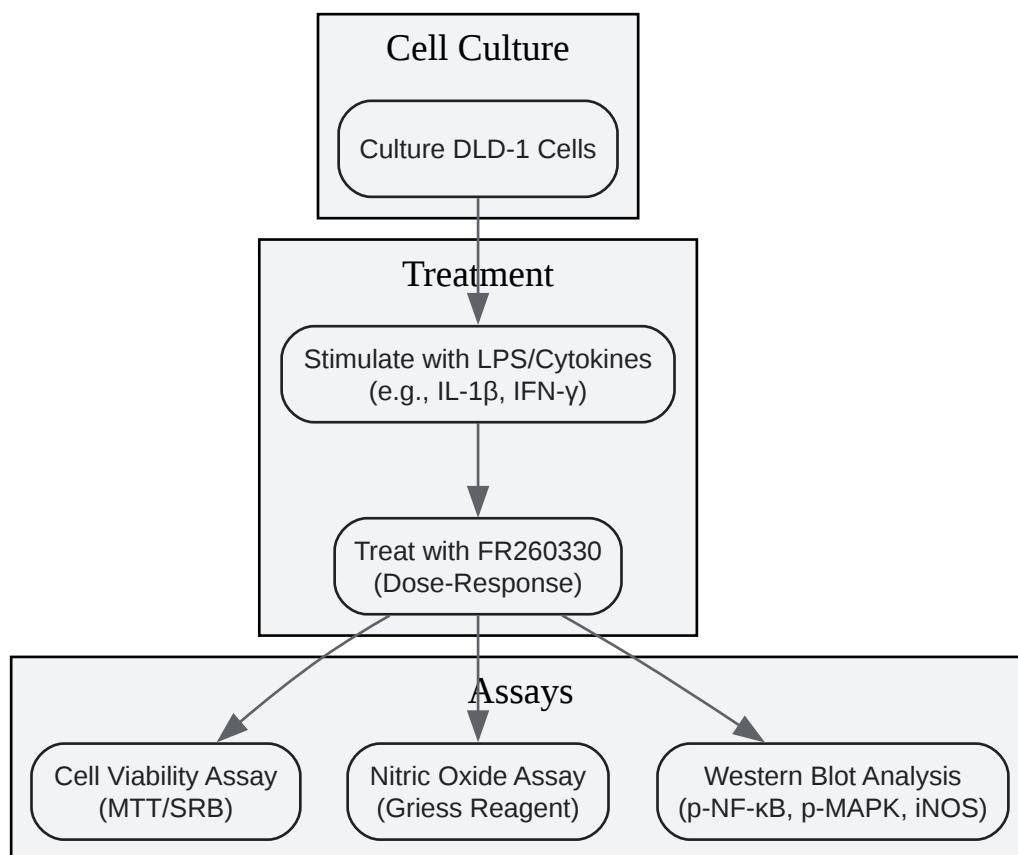
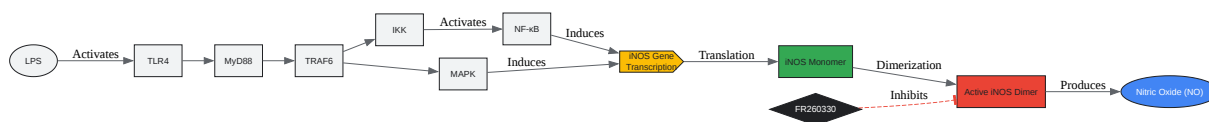
Data Presentation

Table 1: Quantitative Data for FR260330 in DLD-1 Cells

Parameter	Value	Cell Line	Reference
IC50 for NO Production	10 nM	DLD-1	[2][3]

Signaling Pathways and Experimental Workflows

Diagram 1: Proposed Signaling Pathway of FR260330 Action in DLD-1 Cells



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